

# A Comparative Guide to the Quantification of Disperse Red 65

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## Compound of Interest

Compound Name: DISPERSE RED 65

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This guide provides a comprehensive comparison of four common analytical methods for the quantification of **Disperse Red 65**: High-Performance Liquid Chromatography (HPLC), UV-Visible (UV-Vis) Spectrophotometry, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and Fourier-Transform Infrared (FTIR) Spectroscopy. The objective is to furnish researchers with the necessary data to select the most appropriate method for their specific analytical needs.

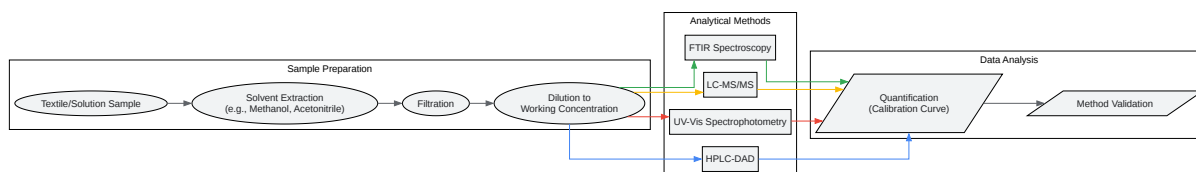
## Performance Comparison of Quantification Methods

The selection of an optimal analytical method hinges on a variety of factors, including sensitivity, selectivity, cost, and the complexity of the sample matrix. The following table summarizes the key performance characteristics of HPLC, UV-Vis, LC-MS/MS, and FTIR for the quantification of **Disperse Red 65**, compiled from various analytical studies.

Parameter	HPLC-DAD	UV-Vis Spectrophotometry	LC-MS/MS	FTIR Spectroscopy
Linearity (R <sup>2</sup> )	>0.99	>0.99	>0.99	0.9906 - 0.9998[1][2]
Limit of Detection (LOD)	0.026 - 0.086 µg/mL[3]	~2.47 x 10 <sup>-6</sup> mol/L (for Disperse Red 1) [4][5]	0.02 - 1.35 ng/mL[6]	<0.0005 ppm[1][2]
Limit of Quantification (LOQ)	0.077 - 0.262 µg/mL[3]	~8.22 x 10 <sup>-6</sup> mol/L (for Disperse Red 1) [4][5]	0.06 - 4.09 ng/mL[6]	Not explicitly found for Disperse Red 65
Accuracy (Recovery)	83.7 - 107.5%[3]	85.9 - 113% (for Disperse Red 1) [4]	Typically 80-120%	Not explicitly found for Disperse Red 65
Precision (%RSD)	<2%	<5%	<15%	Not explicitly found for Disperse Red 65
Selectivity	Good	Moderate (Prone to interference from other absorbing species)	Excellent	Moderate (Can be affected by overlapping spectral bands)
Cost	Moderate	Low	High	Moderate
Throughput	Moderate	High	Moderate	High

## Experimental Workflows and Signaling Pathways

The following diagrams illustrate the typical experimental workflows for the quantification of **Disperse Red 65** using the compared analytical techniques.



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